

Essential Safety and Operational Guidance for Handling (Rac)-PF-06250112

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Compound of Interest

Compound Name: (Rac)-PF-06250112

Cat. No.: B15580436

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for the handling and disposal of **(Rac)-PF-06250112**. The following procedural guidance is designed to ensure the safety of laboratory personnel and the integrity of research activities.

Hazard Identification and Safety Precautions

(Rac)-PF-06250112 is a potent inhibitor of Bruton's tyrosine kinase (BTK) and is classified with specific hazards requiring careful handling. The primary known hazards are summarized in the table below.

Hazard Classification	GHS Code	Description
Skin Irritation	H315	Causes skin irritation.
Eye Irritation	H319	Causes serious eye irritation.
Specific Target Organ Toxicity (Single Exposure)	H335	May cause respiratory irritation.

Source: Sigma-Aldrich Safety Information

Given these hazards, all personnel must adhere to the following personal protective equipment (PPE) guidelines and handling procedures.

Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to mitigate the risks associated with handling **(Rac)-PF-06250112**. The following table outlines the required PPE for various laboratory operations involving this compound.

Operation	Required PPE
Handling Solid Compound (Weighing, Aliquoting)	- Primary: Nitrile gloves (double-gloving recommended), safety glasses with side shields, lab coat. - Secondary: Chemical splash goggles, face shield (if splash hazard exists), respiratory protection (N95 or higher, based on risk assessment).
Preparing Solutions	- Primary: Nitrile gloves (double-gloving recommended), chemical splash goggles, lab coat. - Secondary: Face shield, chemical-resistant apron.
Administering to Cell Cultures or Animals	- Primary: Nitrile gloves, safety glasses, lab coat. - Secondary: Biosafety cabinet (if applicable), appropriate respiratory protection based on aerosolization risk.

Note: Always consult your institution's Environmental Health and Safety (EHS) department for specific PPE requirements and risk assessments.

Experimental Protocols: Safe Handling Procedures

Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Store the compound in a designated, clearly labeled, and well-ventilated area at -20°C.
- Maintain an accurate inventory of the compound.

Handling the Solid Compound:

- Preparation: Before handling the solid, ensure the work area is clean and uncluttered. A chemical fume hood or a ventilated balance enclosure should be used for weighing and aliquoting.
- PPE: Don the appropriate PPE as outlined in the table above. Double gloving is highly recommended to prevent skin exposure.
- Weighing: Use a dedicated set of spatulas and weigh boats. Handle the powder carefully to avoid generating dust.
- Cleaning: After handling, decontaminate the work surface and any equipment used. Dispose of contaminated materials as hazardous waste.

Preparing Solutions:

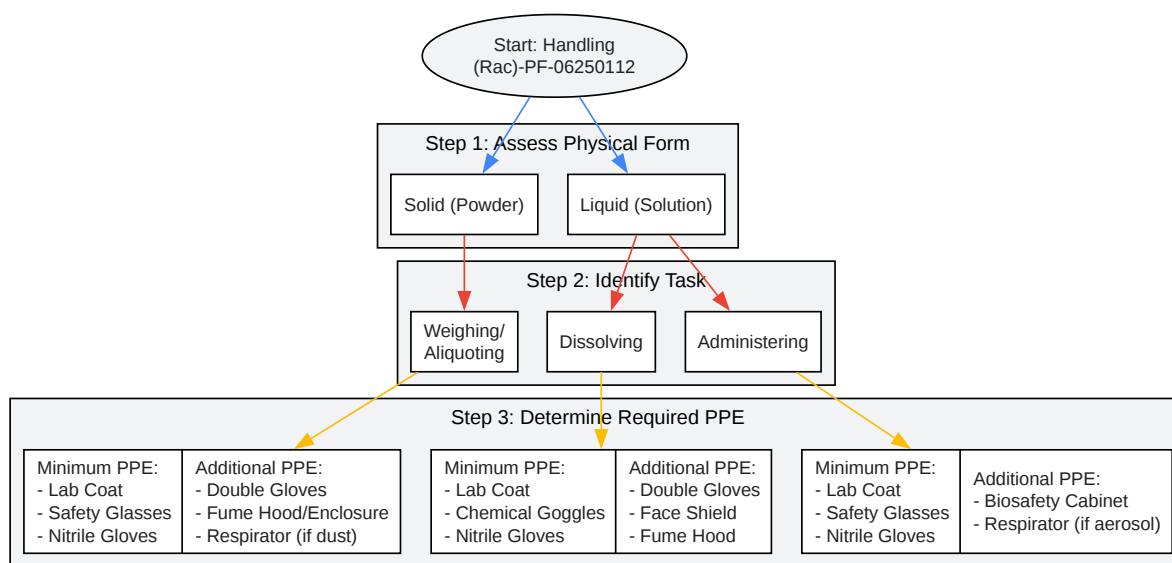
- Solvent Selection: **(Rac)-PF-06250112** is soluble in DMSO.
- Procedure:
 - Perform all solution preparations in a chemical fume hood.
 - Add the solvent to the solid compound slowly to avoid splashing.
 - If warming is required to fully dissolve the compound, use a controlled heating method such as a water bath.
- Labeling: Clearly label the solution with the compound name, concentration, solvent, date of preparation, and appropriate hazard warnings.

Disposal Plan:

- All solid waste contaminated with **(Rac)-PF-06250112** (e.g., weigh boats, pipette tips, gloves) must be disposed of in a designated hazardous waste container.
- Liquid waste containing the compound should be collected in a clearly labeled, sealed hazardous waste container.
- Follow all institutional and local regulations for hazardous waste disposal.

Visualization of PPE Selection Workflow

The following diagram illustrates the decision-making process for selecting the appropriate level of personal protective equipment when handling **(Rac)-PF-06250112**.



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